

# Technical Guide: Certificate of Analysis for 4-Hydroxy Biphenyl-d5

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## Compound of Interest

Compound Name: 4-Hydroxy biphenyl-d5

Cat. No.: B12398755

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This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for the isotopically labeled compound, **4-Hydroxy biphenyl-d5**. This internal standard is crucial for accurate quantification in analytical and pharmacokinetic studies.

## Compound Information

**4-Hydroxy biphenyl-d5** is a deuterium-labeled analog of 4-hydroxybiphenyl. It is primarily utilized as an internal standard in analytical methodologies, such as mass spectrometry and liquid chromatography, to ensure precise quantification of biphenyl and its metabolites in biological samples.<sup>[1][2]</sup>

Table 1: General Information

Parameter	Value
Compound Name	4-Hydroxy biphenyl-d5
CAS Number	1126389-67-0[1][3][4]
Molecular Formula	C <sub>12</sub> H <sub>5</sub> D <sub>5</sub> O[3]
Molecular Weight	175.24 g/mol [3][4]
Synonyms	[1,1'-biphenyl]-4-ol-d5[1]

## Physicochemical Properties

The physical and chemical characteristics of **4-Hydroxy biphenyl-d5** are essential for its proper handling, storage, and use in experimental settings. While specific experimental data for the deuterated compound is not publicly available, the properties of its non-deuterated analog provide a reliable reference.

Table 2: Physicochemical Data

Property	Specification (based on 4-Hydroxybiphenyl)
Appearance	White to tan powder or flakes[5][6]
Melting Point	164-166 °C[6][7]
Boiling Point	305-308 °C[7]
Solubility	Soluble in oxygenated solvents[5]

## Analytical Data

A Certificate of Analysis for a reference standard like **4-Hydroxy biphenyl-d5** would typically include the following analytical data to confirm its identity, purity, and isotopic enrichment.

Table 3: Purity and Isotopic Enrichment

Analysis	Method	Result
Chemical Purity	HPLC, GC-MS	≥98%
Isotopic Enrichment	Mass Spectrometry	≥99 atom % D
Residual Solvents	GC-HS	Conforms to specification
Elemental Analysis	Combustion Analysis	Conforms to theoretical values
Water Content	Karl Fischer Titration	≤0.5%

## Experimental Protocols

The following are detailed methodologies for the key experiments typically cited in a CoA for **4-Hydroxy biphenyl-d5**.

### High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Procedure: A solution of **4-Hydroxy biphenyl-d5** is prepared in the mobile phase and injected into the HPLC system. The retention time and peak area are recorded to determine the purity of the compound.

### Gas Chromatography-Mass Spectrometry (GC-MS) for Identity and Purity

- Instrumentation: A GC system coupled with a mass spectrometer.

- Column: A non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25  $\mu\text{m}$  film thickness).
- Carrier Gas: Helium.
- Injection Mode: Splitless.
- Temperature Program: An initial temperature of 100°C, ramped to 280°C.
- Mass Spectrometry: Electron Ionization (EI) at 70 eV.
- Procedure: The sample is injected into the GC, where it is vaporized and separated based on its boiling point and interaction with the column. The separated components then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern that confirms the identity and purity of the compound.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated solvent such as DMSO- $\text{d}_6$  or Chloroform- $\text{d}$ .
- Experiments:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are acquired.
- Procedure: A small amount of the sample is dissolved in the deuterated solvent and placed in the NMR spectrometer. The resulting spectra provide detailed information about the molecular structure, confirming the positions of the deuterium atoms.

## Visualizations

### Certification Workflow

The following diagram illustrates the typical workflow for the certification of a chemical reference standard like **4-Hydroxy biphenyl- $\text{d}_5$** .

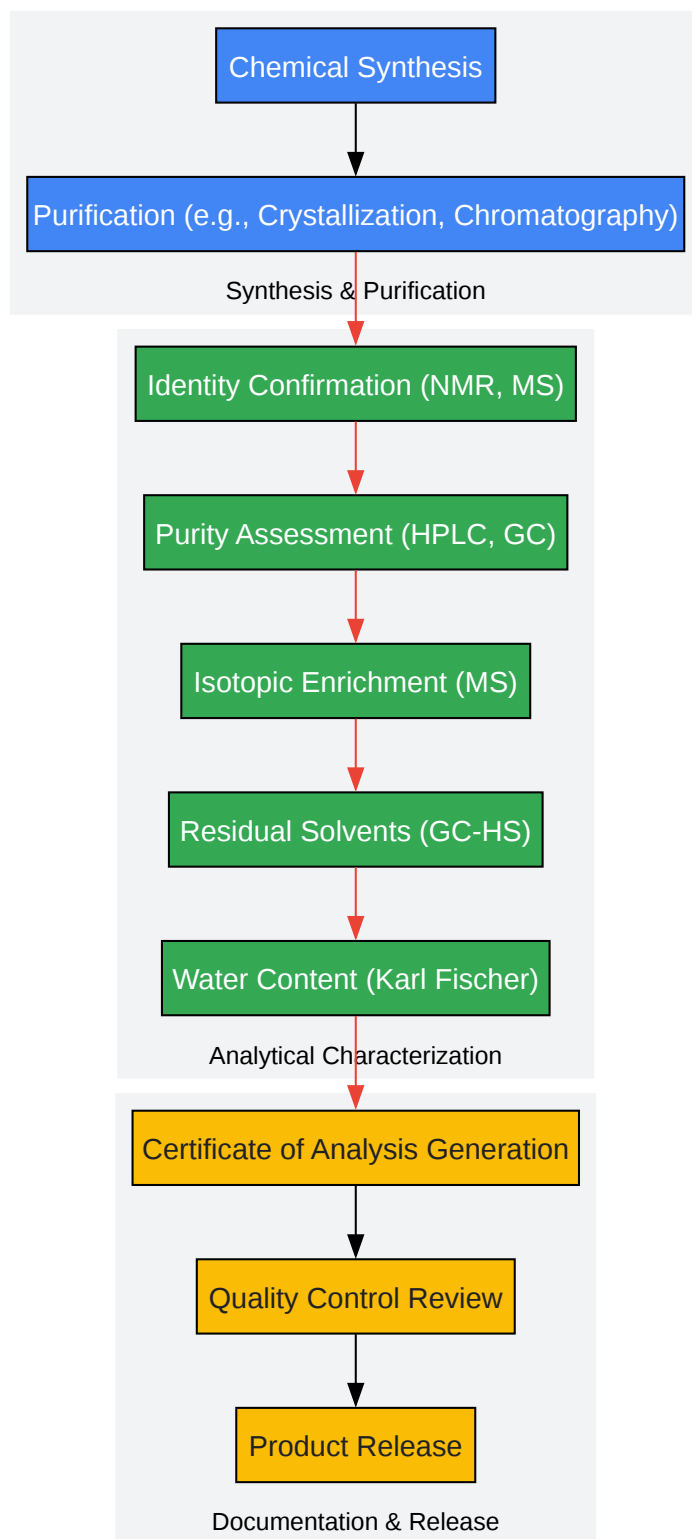


Figure 1: Certification Workflow for 4-Hydroxy biphenyl-d5

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Caption: Certification Workflow for **4-Hydroxy biphenyl-d5**.

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## References

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- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for 4-Hydroxy Biphenyl-d5]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12398755/docs#technical-guide-certificate-of-analysis-for-4-hydroxy-biphenyl-d5\]](https://www.benchchem.com/product/b12398755/docs#technical-guide-certificate-of-analysis-for-4-hydroxy-biphenyl-d5)

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